

Essential Safety and Logistical Information for Handling Simeconazole

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Compound of Interest

Compound Name: Simeconazole

Cat. No.: B123446

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals is paramount. This document provides essential procedural guidance for the personal protective equipment (PPE), operational plans, and disposal of **Simeconazole**, a triazole fungicide.

Hazard Identification and Physicochemical Properties

Simeconazole is classified under the Globally Harmonized System (GHS) as Acute Toxicity, Oral - Category 4.^[1] The primary hazard statement is H302: Harmful if swallowed.^[1] Understanding the physicochemical properties of a substance is the first step in a comprehensive safety assessment.

Property	Value	Source
Chemical Name	2-(4-fluorophenyl)-1-(1,2,4-triazol-1-yl)-3-trimethylsilylpropan-2-ol	[1]
CAS Number	149508-90-7	[1]
Molecular Formula	C ₁₄ H ₂₀ FN ₃ OSi	[1]
Molecular Weight	293.41 g/mol	[1]
Appearance	Colorless crystals	
Melting Point	118-119 °C	
logP (n-octanol/water)	3.2	
Water Solubility (20°C)	57.5 mg/L	
Vapor Pressure (25°C)	5.4 x 10 ⁻⁵ Pa	
Oral LD ₅₀ (rat)	611 mg/kg (male), 682 mg/kg (female)	

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical to minimize exposure. The following table outlines the recommended PPE for handling **Simeconazole**, based on general safety protocols for pesticides and chemicals with similar toxicological profiles.

PPE Category	Minimum Requirements	Justification
Hand Protection	Chemical-resistant gloves (Nitrile, Neoprene, or Butyl rubber recommended).[2] Inspect gloves for tears or holes before and after each use.	Prevents dermal absorption, a primary route of exposure for pesticides.
Body Protection	Long-sleeved lab coat. Chemical-resistant apron when handling larger quantities or there is a risk of splashing.	Protects skin from accidental contact and contamination of personal clothing.
Eye Protection	Safety glasses with side shields or chemical splash goggles.	Protects eyes from dust particles and accidental splashes.
Respiratory Protection	A NIOSH-approved respirator with a particulate filter (e.g., N95) is recommended, especially when handling the powder outside of a ventilated enclosure or when generating dust.	Minimizes inhalation of airborne particles.
Foot Protection	Closed-toe shoes.	Protects feet from spills and falling objects.

Occupational Exposure Limits (OELs)

No specific Occupational Exposure Limit (OEL) for **Simeconazole** has been established by major regulatory bodies. However, for other triazole fungicides, OELs have been set, which can provide a point of reference for risk assessment. For example, some jurisdictions have established 8-hour time-weighted average (TWA) OELs for fungicides like Tebuconazole and Propiconazole in the range of 0.1 to 1 mg/m³. Given the acute toxicity of **Simeconazole**, it is prudent to handle it in a manner that keeps exposure as low as reasonably achievable (ALARA).

Experimental Protocol: Safe Handling of Simeconazole Powder

This protocol outlines the step-by-step procedure for safely handling **Simeconazole** powder in a laboratory setting.

1. Preparation:

- Ensure a chemical fume hood is available and functioning correctly.
- Gather all necessary PPE as outlined in the table above and inspect for integrity.
- Prepare the work area by lining it with absorbent, disposable bench paper.
- Have a designated waste container for **Simeconazole**-contaminated materials readily accessible.

2. Weighing and Aliquoting:

- Perform all manipulations of **Simeconazole** powder within a certified chemical fume hood to minimize inhalation exposure.
- Use a dedicated set of spatulas and weighing boats for **Simeconazole** to prevent cross-contamination.
- Carefully weigh the desired amount of powder, avoiding the creation of dust.
- If preparing solutions, add the powder to the solvent slowly to prevent splashing.

3. Post-Handling:

- Decontaminate all non-disposable equipment (e.g., spatulas) used for handling **Simeconazole** with an appropriate solvent (e.g., ethanol or acetone) and then wash with soap and water.
- Wipe down the work surface in the fume hood with a damp cloth or towel.
- Dispose of all contaminated disposable materials (e.g., gloves, bench paper, weighing boats) in the designated hazardous waste container.
- Wash hands thoroughly with soap and water after removing gloves.

Operational and Disposal Plans

Storage:

- Store **Simeconazole** in a cool, dry, and well-ventilated area.

- Keep the container tightly closed and clearly labeled.
- Store away from incompatible materials such as strong oxidizing agents.[3]
- Segregate from food and feedstuffs.[3]

Spill Management:

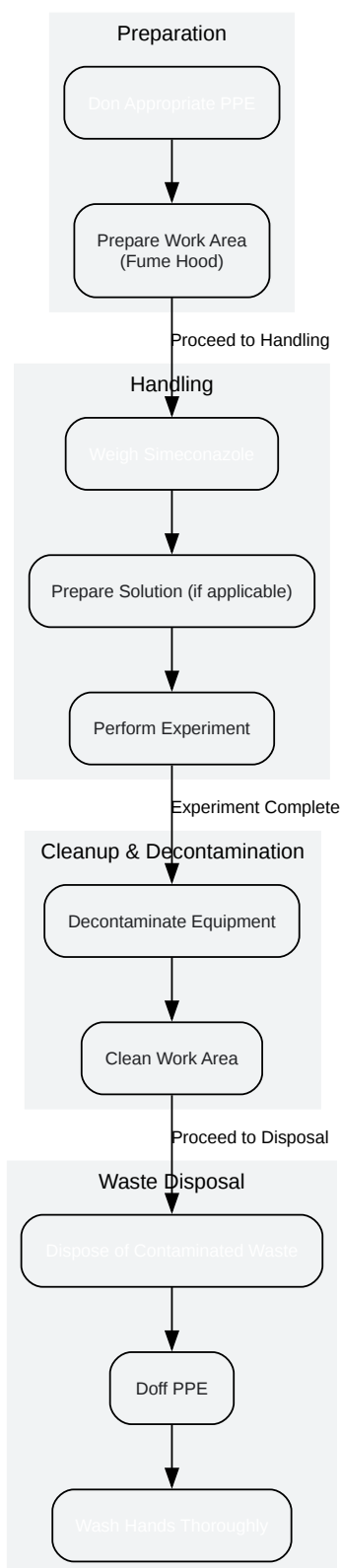
- Small Spills:
 - Wearing appropriate PPE, gently cover the spill with an absorbent material (e.g., vermiculite, sand, or chemical absorbent pads) to avoid raising dust.
 - Carefully sweep or scoop the absorbed material into a labeled hazardous waste container.
 - Clean the spill area with a damp cloth, and dispose of the cloth in the hazardous waste container.
- Large Spills:
 - Evacuate the area and prevent entry.
 - Contact your institution's Environmental Health and Safety (EHS) department immediately.

Waste Disposal:

- All **Simeconazole** waste, including unused product and contaminated materials, must be disposed of as hazardous waste.
- Do not dispose of **Simeconazole** down the drain or in the regular trash.[4]
- Follow all local, state, and federal regulations for hazardous waste disposal.[4] Contact your institution's EHS department for specific guidance on waste collection and disposal procedures.

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **Simeconazole**.



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Caption: Workflow for Safe Handling of **Simeconazole**.

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